

AZD5462 for Heart Failure Research: A Technical Guide

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Compound of Interest

Compound Name: AZD5462
Cat. No.: B15608796

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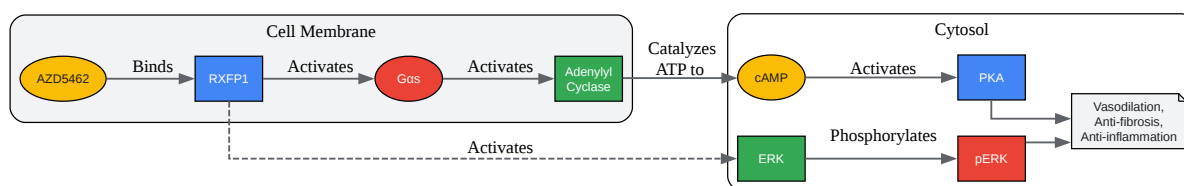
This technical guide provides an in-depth overview of **AZD5462**, a novel, orally available, selective allosteric agonist of the relaxin family peptide receptor 1 (RXFP1), for heart failure research. This document collates available preclinical and clinical data, details experimental methodologies, and visualizes key pathways and workflows.

Introduction to AZD5462

AZD5462 is a small molecule being developed by AstraZeneca for the treatment of chronic heart failure.^[1] It acts as a pharmacological mimetic of the naturally occurring hormone relaxin-2 by targeting and activating RXFP1.^{[2][3]} The activation of RXFP1 is associated with beneficial cardiovascular effects, including systemic vasodilation, increased renal blood flow, and anti-fibrotic and anti-inflammatory properties, making it a promising therapeutic target for heart failure. **AZD5462** was developed through the optimization of a prior lead compound, AZ7976, to improve metabolic stability and solubility.^{[2][3]}

Mechanism of Action and Signaling Pathway

AZD5462 functions as a selective allosteric agonist of RXFP1. Upon binding, it activates downstream signaling pathways similar to the endogenous ligand, relaxin H2.[2][3] The primary signaling cascade involves the coupling of RXFP1 to Gαs proteins, which in turn activates adenylyl cyclase to increase intracellular cyclic adenosine monophosphate (cAMP) levels. This leads to the activation of Protein Kinase A (PKA) and subsequently influences various cellular processes. Additionally, RXFP1 activation by **AZD5462** has been shown to enhance the phosphorylation of extracellular signal-regulated kinase (ERK).



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Caption: AZD5462 signaling pathway via RXFP1 activation.

Data Presentation

In Vitro Potency

The potency of **AZD5462** in activating RXFP1 has been assessed through cAMP assays in various cell lines.

Cell Line	Species	pEC50 (cAMP)	Reference
CHO	Human	7.7	[4]
HEK-293	Human	7.4	[4]
HEK-293	Cynomolgus Monkey	7.4	[4]
CHO	Rat	5.29	[4]

AZD5462 also enhances ERK phosphorylation with an EC50 of 6.3 nM.

Preclinical Pharmacokinetics

Pharmacokinetic properties of **AZD5462** have been evaluated in rats and cynomolgus monkeys.^[4]

Species	Route	Dose (mg/kg)	CL (mL/min/kg)	Vd (L/kg)	Cmax (μM/L)	T1/2 (h)	Oral Bioavailability (%)
Rat	IV	2	24	0.98	0.23	1.2	N/A
Rat	Oral	1	N/A	N/A	N/A	2.9	58
Cynomolgus Monkey	IV	2	9.1	0.56	0.94	4.7	N/A
Cynomolgus Monkey	Oral	5	N/A	N/A	N/A	7.2	12

Preclinical Efficacy in a Heart Failure Model

The therapeutic potential of **AZD5462** was assessed in an aged, obese cynomolgus monkey model with heart failure with reduced ejection fraction (HFrEF). Following 8 weeks of treatment, robust improvements in functional cardiac parameters, including Left Ventricular Ejection Fraction (LVEF), were observed at weeks 9, 13, and 17.^[2] Notably, these improvements in cardiac function were not accompanied by changes in heart rate or mean arterial blood pressure.^[2]

Phase I Clinical Trial in Healthy Volunteers

A Phase I, randomized, double-blind, placebo-controlled study was conducted to assess the safety, tolerability, and pharmacokinetics of **AZD5462** in healthy volunteers.

Study Design:

- Single Ascending Dose (SAD): 20, 80, 400, 750, and 1000 mg.
- Multiple Ascending Dose (MAD): 40, 120, 250, and 500 mg twice daily for 10 days.

Pharmacokinetics:

- Absorption: Rapidly absorbed with a median T_{max} between 0.53 and 1.75 hours.
- Elimination: Plasma concentrations declined in a biphasic manner with a geometric mean terminal half-life of 3 to 6 hours after a single dose.
- Dose Proportionality: Exposure increased more than proportionately with the dose.

Safety and Tolerability:

- **AZD5462** was generally well tolerated at all dose levels.
- No deaths or serious adverse events were reported.
- The most common adverse events were gastrointestinal disorders (nausea, abdominal pain, vomiting), headache, and orthostatic heart rate increase, with no clear dose-dependent relationship.

Experimental Protocols

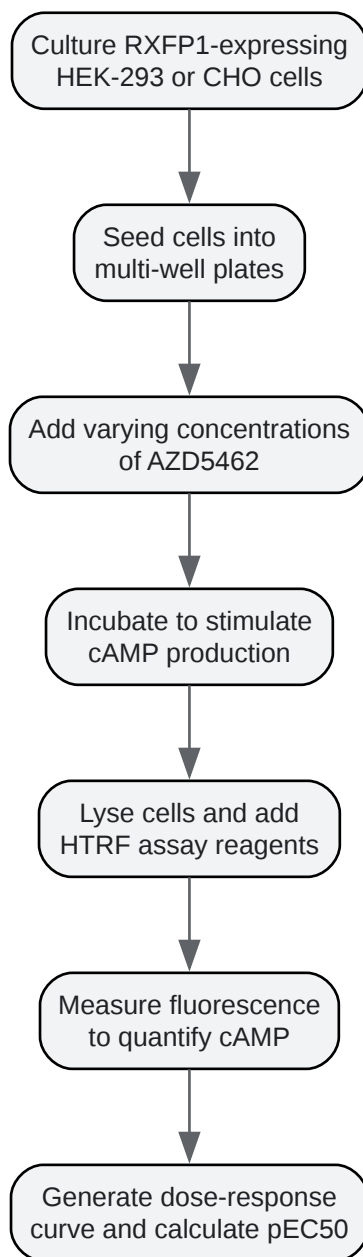
In Vitro cAMP Assay

Objective: To determine the potency of **AZD5462** in activating RXFP1.

General Protocol:

- Cell Culture: Human Embryonic Kidney (HEK-293) or Chinese Hamster Ovary (CHO) cells stably expressing human, cynomolgus monkey, or rat RXFP1 are cultured in appropriate media.
- Cell Seeding: Cells are seeded into 384- or 1536-well plates and allowed to adhere.
- Compound Addition: **AZD5462** at various concentrations is added to the wells.

- Incubation: Plates are incubated to allow for receptor activation and cAMP production.
- cAMP Detection: Intracellular cAMP levels are measured using a commercially available assay kit, such as a Homogeneous Time Resolved Fluorescence (HTRF) assay.
- Data Analysis: The EC50 values are calculated from the concentration-response curves.



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Caption: Workflow for the in vitro cAMP assay.

ERK Phosphorylation Assay

Objective: To assess the activation of the ERK signaling pathway by **AZD5462**.

General Protocol:

- **Cell Culture and Seeding:** Similar to the cAMP assay, RXFP1-expressing cells are cultured and seeded in multi-well plates.
- **Serum Starvation:** Cells are typically serum-starved to reduce basal levels of ERK phosphorylation.
- **Compound Treatment:** Cells are treated with different concentrations of **AZD5462** for a specified time.
- **Cell Lysis:** Cells are lysed to extract proteins.
- **Detection of Phospho-ERK:** The levels of phosphorylated ERK (p-ERK) and total ERK are quantified using methods such as Western blotting or ELISA-based assays (e.g., AlphaScreen SureFire).
- **Data Analysis:** The ratio of p-ERK to total ERK is calculated to determine the extent of ERK activation, and EC50 values are determined.

Cynomolgus Monkey Heart Failure Model

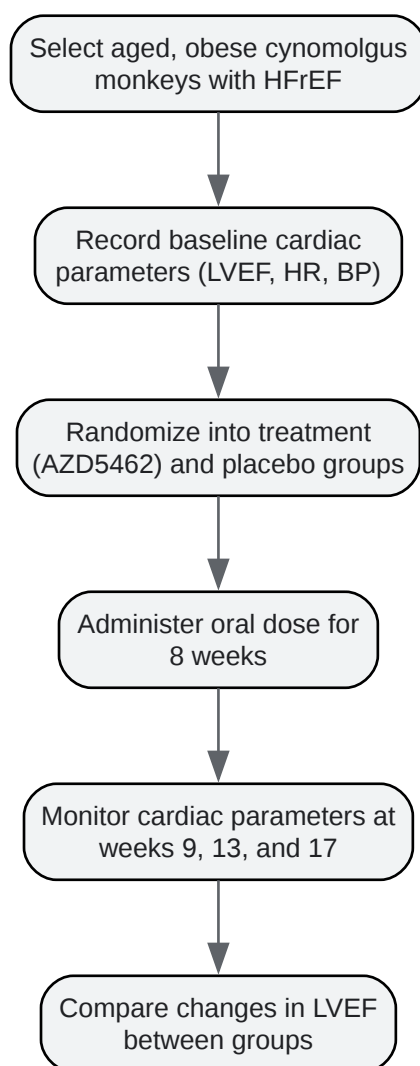
Objective: To evaluate the in vivo efficacy of **AZD5462** in a translationally relevant animal model of heart failure.

Model Induction (General Approach):

- An aged, obese cynomolgus monkey model is often used, as these animals can spontaneously develop metabolic syndrome and cardiac dysfunction, including reduced ejection fraction, which closely mimics human HFrEF.
- Alternatively, heart failure can be surgically induced, for example, by creating a pressure overload through transverse aortic constriction.

Efficacy Study Protocol:

- **Animal Selection:** Aged, obese monkeys with evidence of HFrEF (e.g., reduced LVEF confirmed by echocardiography) are selected for the study.
- **Baseline Measurements:** Comprehensive baseline cardiovascular parameters are recorded, including LVEF, heart rate, and blood pressure, using techniques like echocardiography and telemetry.
- **Dosing:** **AZD5462** is administered orally at a predetermined dose and frequency for a specified treatment period (e.g., 8 weeks). A control group receives a placebo.
- **Monitoring:** Cardiovascular parameters are monitored at regular intervals during the treatment period and a follow-up period.
- **Data Analysis:** Changes in LVEF and other cardiac function parameters from baseline are compared between the **AZD5462**-treated and placebo groups to assess efficacy.



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Caption: Workflow for the cynomolgus monkey heart failure study.

Current Clinical Development Status

AZD5462 has successfully completed Phase I studies in healthy volunteers.[2] A Phase IIb clinical trial, known as LUMINARA (NCT06299826), is currently underway to evaluate the efficacy, safety, and pharmacokinetics of **AZD5462** in patients with chronic heart failure.[4] This is a randomized, double-blind, placebo-controlled, multi-center, dose-ranging study.[4]

Conclusion

AZD5462 is a promising novel oral therapy for heart failure, acting as a selective allosteric agonist of the RXFP1 receptor. Preclinical data have demonstrated its potency and efficacy in a

relevant animal model, and it has shown to be well-tolerated in early clinical trials. The ongoing Phase IIb study will provide further insights into its therapeutic potential for patients with chronic heart failure. This technical guide serves as a comprehensive resource for researchers and drug development professionals interested in the science and development of **AZD5462**.

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